

Personal protective equipment for handling Felodipine

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Compound of Interest		
Compound Name:	Felodipine	
Cat. No.:	B1672334	Get Quote

Essential Safety and Handling Guide for Felodipine

This guide provides crucial safety protocols and logistical information for handling **Felodipine** in a laboratory setting. The following procedural steps are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure risk and ensuring proper disposal. **Felodipine** is considered a hazardous substance that is harmful if swallowed, in contact with skin, or inhaled, and is suspected of damaging fertility or an unborn child.[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

Felodipine is classified as a hazardous substance according to OSHA 29 CFR 1910.1200.[3] It is harmful if ingested and is very toxic to aquatic life with long-lasting effects.[3][4] Due to its potential reproductive toxicity, special instructions should be obtained before use. The primary operational goal is to avoid all personal contact, including the inhalation of dust.

A risk assessment should be conducted for all procedures involving **Felodipine** to determine the specific controls and PPE required. The following table summarizes the recommended PPE for handling **Felodipine** powder.



Protection Type	Required Equipment	Purpose & Notes
Respiratory	Particulate respirator or dust mask.	To prevent inhalation of airborne particles. For procedures with a higher risk of dust generation, an air-fed hood may be necessary based on the workplace risk assessment.
Eye/Face	Chemical safety glasses or goggles.	To protect against direct contact with the product. A full-face shield may be required for supplementary protection during large-scale handling.
Hand	Impervious protective gloves.	To protect against direct skin contact. If working with Felodipine in a solution, use a glove material that is resistant to the specific solvent being used.
Body	Protective lab coat or suit.	To prevent contamination of personal clothing. For repeated or excessive handling, impervious clothing or a full chemical protective suit may be required.

Occupational Exposure Limits

While some safety data sheets indicate that no official Occupational Exposure Limits (OELs) have been established, at least one manufacturer has set an in-house limit.

Substance	Limit Value	Туре
Felodipine	0.05 mg/m³	8-hour Time-Weighted Average (TWA)



Operational and Disposal Plans

Adherence to strict procedural workflows is critical for safety. The following steps outline the handling, spill response, and disposal of **Felodipine**.

Step-by-Step Handling Protocol

- Preparation:
 - Work in a designated, well-ventilated area, preferably within a chemical fume hood or using local exhaust ventilation to prevent dust dispersion.
 - Ensure a safety shower and eye wash station are readily accessible.
 - Don all required PPE as specified in the table above.
- Handling:
 - Avoid generating dust.
 - Carefully weigh and handle the powder to minimize airborne particles.
 - Avoid all personal contact, including skin and eye contact, and inhalation.
 - Do not eat, drink, or smoke in the handling area.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling is complete.
 - Clean the work area using procedures that do not generate dust (e.g., wet wiping or using a HEPA-filtered vacuum).
 - Store Felodipine in a tightly closed container in a cool, shaded area, away from incompatible materials like oxidizing agents.

Emergency and Spill Response



First Aid Measures:

- Eye Contact: Immediately flush the eye with fresh running water for at least 15 minutes, holding the eyelids open. Seek medical attention if irritation persists.
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with plenty of soap and water.
- Inhalation: Move the individual to fresh air. If the person feels unwell, call a POISON CENTER or a doctor.
- Ingestion: Rinse the mouth with water. Call a POISON CENTER or doctor immediately.

Spill Cleanup Protocol:

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wear full PPE, including a dust respirator.
 - Avoid procedures that generate dust. Dampen the spilled material with water before sweeping or use a vacuum cleaner fitted with a HEPA filter.
 - Collect the spilled material into a suitable, labeled container for hazardous waste disposal.
- Major Spills:
 - Evacuate the area and alert emergency responders, informing them of the hazard's location and nature.
 - Contain the spillage to prevent it from entering drains or the environment.

Disposal Plan

All **Felodipine** waste and contaminated materials must be treated as hazardous waste.

 Waste Collection: Collect waste material, including empty containers which may retain product residue, in clearly labeled, sealed containers.



- Disposal Method: Disposal must be handled in accordance with all local, state, and federal regulations. The recommended method is through an accredited disposal contractor, typically via incineration at an approved plant.
- Environmental Precaution: Never pour waste, even in small quantities, down drains or into water courses, as **Felodipine** is very toxic to aquatic life.

Experimental Protocols and Data Toxicological Data Summary

The following table summarizes key toxicity data for **Felodipine**, primarily from studies in rodents.

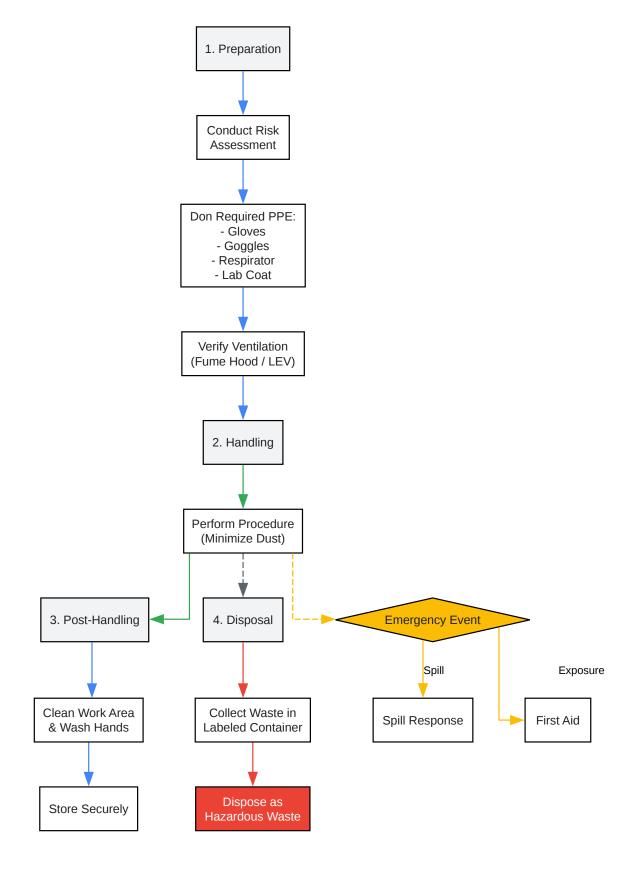
Toxicity Type	Test Animal	Route	LD50 Value
Acute Toxicity	Rat	Oral	1050 mg/kg
Acute Toxicity	Mouse	Oral	250 mg/kg
Acute Toxicity	Rat	Intraperitoneal	23 mg/kg
Acute Toxicity	Mouse	Intraperitoneal	76 mg/kg
Acute Toxicity	Rat	Intravenous	5.4 mg/kg
Acute Toxicity	Mouse	Intravenous	3.1 mg/kg

LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population.

Safe Handling Workflow Diagram

The diagram below illustrates the logical workflow for safely handling **Felodipine**, from preparation to disposal.





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